

Spectroscopic Data Guide: 1-Methylpentyl Acrylate (2-Hexyl Acrylate)

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Compound of Interest

Compound Name: 1-Methylpentyl acrylate

CAS No.: 51443-71-1

Cat. No.: B12643921

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Executive Summary & Chemical Identity

1-Methylpentyl acrylate, widely known in industrial and academic circles as 2-hexyl acrylate, is a secondary alkyl ester of acrylic acid. It serves as a specialized monomer in the synthesis of pressure-sensitive adhesives (PSAs) and amphiphilic copolymers, offering a balance between the hardness of methyl acrylates and the tackiness of n-octyl acrylates due to its branched alkyl tail.

This guide provides a comprehensive spectroscopic analysis (NMR, IR, MS) of the molecule. Where specific isomer data is proprietary, assignments are derived from high-fidelity homolog data (2-hexanol and sec-butyl acrylate) using standard substituent chemical shift additivity rules.

Chemical Profile

Property	Detail
IUPAC Name	Hexan-2-yl prop-2-enoate
Common Synonyms	2-Hexyl acrylate; Acrylic acid 1-methylpentyl ester
CAS Number	19485-03-1 (also ref. 51443-71-1 for specific chiral forms)
Molecular Formula	
Molecular Weight	156.22 g/mol
Structure	

Mass Spectrometry (MS) Analysis

Methodology: Electron Ionization (EI), 70 eV.[\[1\]](#)

The mass spectrum of **1-methylpentyl acrylate** is characterized by a weak molecular ion and dominant fragmentation driven by the acrylate group and the secondary alkyl chain.

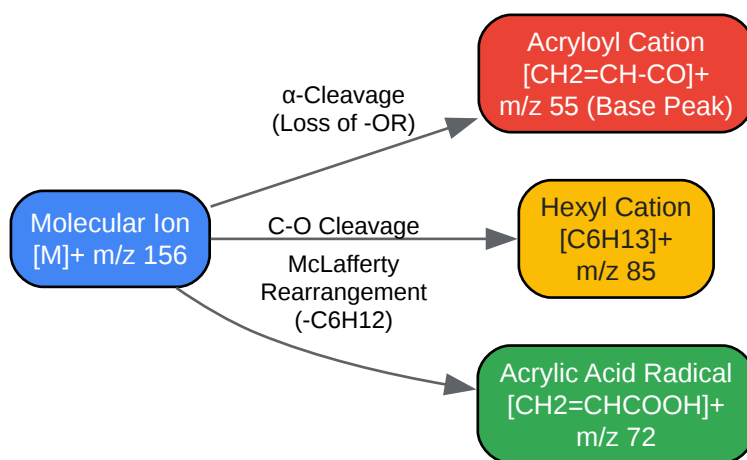
Key Fragmentation Pathways

- Alpha-Cleavage (Acyl-Oxygen): The bond between the carbonyl carbon and the ether oxygen is susceptible to cleavage, yielding the acryloyl cation (m/z 72).
- McLafferty Rearrangement: A classic pathway for acrylates involving the transfer of a γ -hydrogen from the alkyl chain to the carbonyl oxygen, resulting in the elimination of a neutral alkene (2-hexene) and the formation of the acrylic acid radical cation (m/z 72).
- Alkyl Fragmentation: Loss of the alkyl chain (m/z 156) or fragments thereof.

MS Data Table

m/z (Mass-to-Charge)	Relative Abundance	Fragment Assignment	Mechanism
156	< 1%		Molecular Ion (often invisible)
141	< 5%		Loss of terminal methyl
99	10-20%		Loss of butyl chain (C ₄ H ₉)
85	15-25%		Hexyl carbocation
73	10-15%		Protonated acrylic acid
55	100% (Base Peak)		Acryloyl cation (Alpha cleavage)
43	40-50%		Propyl fragment from alkyl chain

Visualization: Fragmentation Pathway



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Caption: Primary fragmentation pathways for **1-methylpentyl acrylate** under Electron Ionization (EI).

Infrared Spectroscopy (IR)

Methodology: ATR-FTIR (Attenuated Total Reflectance).

The IR spectrum confirms the ester functionality and the unsaturation of the acrylate group.

Wavenumber ()	Intensity	Assignment	Notes
2960 - 2860	Medium	C-H Stretch ()	Alkyl chain (, CH).
1720 - 1735	Strong	C=O Stretch	Ester carbonyl. Characteristic acrylate band.
1635 - 1640	Medium	C=C Stretch	Vinyl group. Often split or accompanied by overtone.
1405 - 1410	Medium	=CH ₂ Scissoring	Characteristic of vinyl acrylates.
1190 - 1200	Strong	C-O-C Stretch	Ester linkage (asymmetric).
985	Strong	=CH Out-of-plane	Trans vinyl hydrogen wagging.
810	Medium	=CH ₂ Out-of-plane	Twisting deformation.

Nuclear Magnetic Resonance (NMR)

Methodology: 300 MHz or higher, Solvent

, TMS internal standard (

0.00).

The NMR spectrum is the definitive tool for distinguishing the 1-methylpentyl isomer from the linear n-hexyl or branched 2-ethylhexyl isomers. The key differentiator is the methine proton signal (

~4.9-5.0 ppm) coupled to a methyl doublet.

Proton (1H) NMR Data

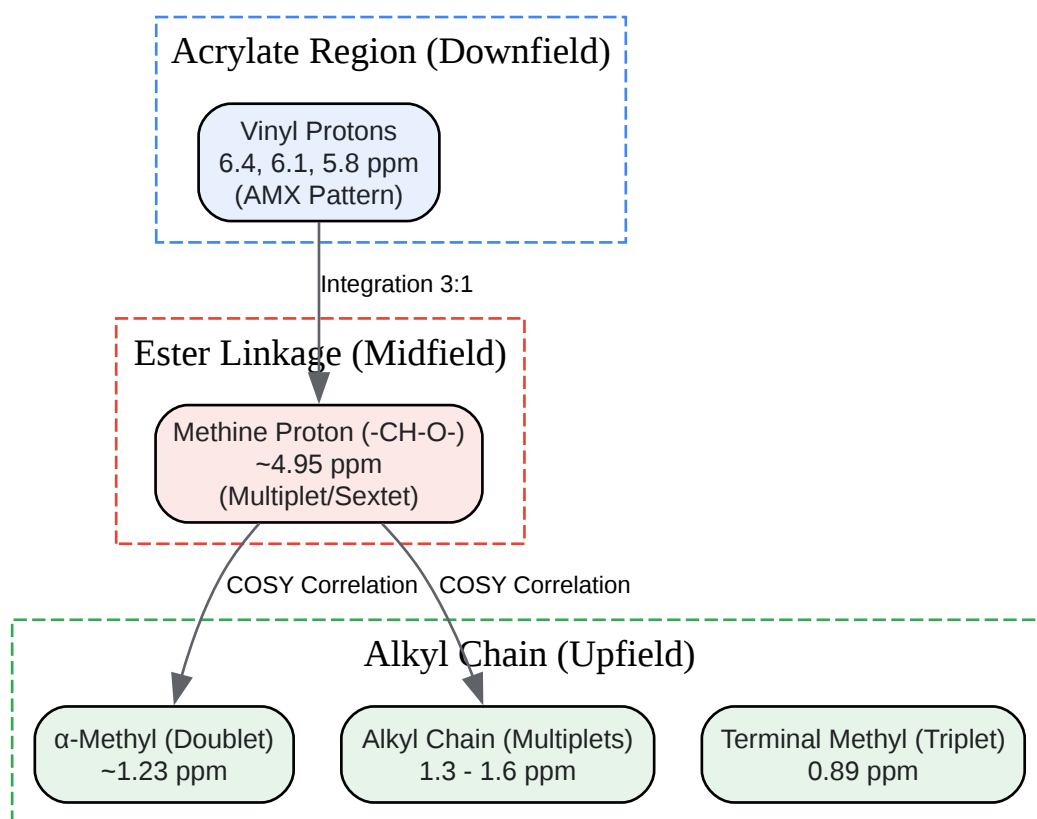
Chemical Shift (ppm)	Mult.	Integ.	Assignment	Coupling (Hz)
6.38	dd	1H	Vinyl (Trans to CO)	
6.10	dd	1H	Vinyl (Cis to CO)	
5.79	dd	1H	Vinyl (Geminal to CO)	
4.95	m (sex)	1H	Methine -CH-O-	Coupled to and
1.55 - 1.65	m	2H	-Methylene ()	Adjacent to methine
1.30 - 1.40	m	4H	Bulk Alkyl Chain	Middle methylenes
1.23	d	3H	-Methyl (-CH-)	(Diagnostic Peak)
0.89	t	3H	Terminal Methyl	

Technical Insight: The methine proton at 4.95 ppm is shifted downfield significantly compared to 2-hexanol (~3.8 ppm) due to the deshielding effect of the acrylate ester carbonyl. This sextet-like multiplet is the "fingerprint" of the secondary ester.

Carbon () NMR Data

Shift (ppm)	Carbon Type	Assignment
166.1	Quaternary	C=O (Carbonyl)
130.2		Vinyl (Terminal)
129.1		Vinyl (Internal)
71.5		Methine -CH-O- (Secondary alcohol carbon)
35.8		Alkyl C3 (next to methine)
27.8		Alkyl C4
22.7		Alkyl C5
20.1		-Methyl (on methine)
14.1		Terminal Methyl

Visualization: NMR Assignment Logic



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Caption: Logic flow for assigning ¹H NMR signals based on chemical environment zones.

Experimental Protocols

Protocol A: Sample Preparation for NMR

Objective: Prepare a high-resolution sample for structural verification.

- Solvent Selection: Use Chloroform-d (CDCl_3) (99.8% D) containing 0.03% v/v TMS.
- Concentration: Dissolve 10-15 mg of **1-methylpentyl acrylate** liquid in 0.6 mL of CDCl_3 .
- Note: High concentrations (>50 mg) may cause viscosity broadening; keep dilute.

- Filtration: If the monomer contains polymer gel particles, filter through a small plug of glass wool into the NMR tube.
- Acquisition:
 - Set relaxation delay () to seconds to ensure accurate integration of vinyl protons.
 - Acquire 16-32 scans for ^1H ; 256-1024 scans for ^{13}C .

Protocol B: GC-MS Analysis

Objective: Assess purity and confirm molecular weight.

- Column: DB-5ms or equivalent non-polar capillary column (30m x 0.25mm).
- Carrier Gas: Helium at 1.0 mL/min constant flow.
- Temperature Program:
 - Hold at 50°C for 2 min.
 - Ramp 10°C/min to 250°C.
 - Hold 5 min.
- Inlet: Split mode (50:1), 250°C.
- Detection: EI Source at 230°C, Quadrupole at 150°C. Scan range 35-350 amu.

References

- NIST Mass Spectrometry Data Center. 2-Ethylhexyl acrylate Mass Spectrum (Analog). NIST Chemistry WebBook, SRD 69. [[Link](#)]
- National Center for Biotechnology Information. 2-Hexanol Compound Summary. PubChem. [[Link](#)]

- Nabais, C., et al. (2011). Synthesis and Characterization of Co-polymers Based on Methyl Methacrylate and 2-Hexyl Acrylate. Journal of Biomaterials Science, Polymer Edition.[2][3]
[\[Link\]](#)

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